

Physical and chemical properties of 2-thienylacetonitrile

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Compound of Interest

Compound Name: 2-Thiopheneacetonitrile

Cat. No.: B147512

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An In-depth Technical Guide to 2-Thienylacetonitrile

This guide provides a comprehensive overview of the core physical and chemical properties of 2-thienylacetonitrile, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and safety information to support its application in pharmaceutical and agrochemical synthesis.

Physical and Chemical Properties

2-Thienylacetonitrile is a pale yellow liquid that is soluble in common organic solvents.^[1] It is recognized for its role as a versatile raw material in the synthesis of various intermediates, flavors, and specialty polymers.^[1]

Table 1: Physical and Chemical Properties of 2-Thienylacetonitrile

Property	Value	Source
Molecular Formula	C ₆ H ₅ NS	[1][2][3][4][5]
Molecular Weight	123.18 g/mol	[2][3][5]
Appearance	Pale yellow liquid	[1][2]
Melting Point	50-51 °C	[2]
Boiling Point	115-120 °C at 22 mmHg; 235-238 °C at atmospheric pressure	[2]
Density	Approximately 1.14 g/cm ³ to 1.157 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.542	[2]
Flash Point	102 °C (215.6 °F) - closed cup	
Solubility	Soluble in common organic solvents	[1]
CAS Number	20893-30-5	[3][4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 2-thienylacetonitrile.

Table 2: Spectroscopic Identifiers for 2-Thienylacetonitrile

Spectroscopic Identifier	Value
SMILES String	N#CCc1cccs1
InChI	1S/C6H5NS/c7-4-3-6-2-1-5-8-6/h1-2,5H,3H2
InChI Key	CLSHQIDDCJTHAJ-UHFFFAOYSA-N

Chemical Reactivity and Stability

2-Thienylacetonitrile's reactivity is centered around the nitrile group and the thienyl ring, making it a valuable building block in organic synthesis.^[1] It is used as a reagent in the synthesis of monodisperse Au/Au@polythiophene core/shell nanospheres.^[2]

Nitriles, as a class, can undergo polymerization in the presence of certain metals and their compounds. They are generally incompatible with strong oxidizing acids, which can lead to violent reactions. Mixing nitriles with bases can result in the formation of hydrogen cyanide.

Safety and Handling Precautions

2-Thienylacetonitrile is considered hazardous for transport and requires careful handling.^[1] It is classified as a combustible acute toxicant.

Hazard Classifications:

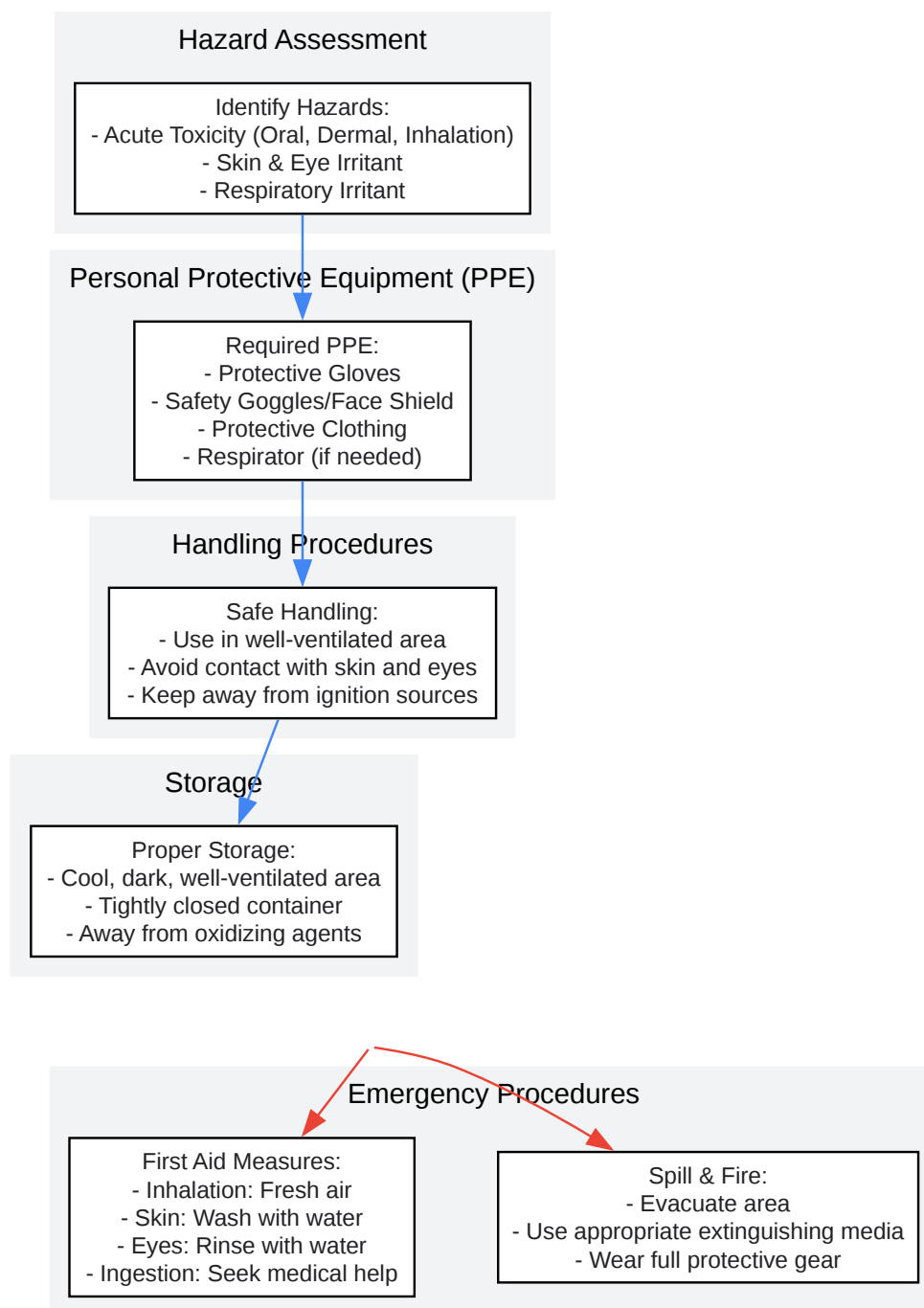
- Acute Toxicity (Oral, Dermal, Inhalation): Category 4
- Skin Irritation: Category 2
- Eye Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure): Category 3, affecting the respiratory system

Precautionary Measures:

- Handling: Use in a well-ventilated area or under a fume hood.^{[6][7]} Avoid contact with skin, eyes, and clothing.^[6] Keep away from heat, sparks, and open flames.^[6]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and a face shield.^[7] A dust mask (type N95) or appropriate respirator should be used when vapours may be generated.
- Storage: Store in a cool, dark, and well-ventilated place in a tightly closed container.^[8] Keep away from incompatible materials such as oxidizing agents.^[8]
- First Aid: In case of inhalation, move the person to fresh air.^[6] For skin contact, remove contaminated clothing and rinse the skin with plenty of water.^[6] If in eyes, rinse cautiously

with water for several minutes.[6] If swallowed, rinse mouth and seek medical attention.[6]

Logical Workflow for Safe Handling of 2-Thienylacetonitrile



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Caption: Logical workflow for the safe handling of 2-thienylacetonitrile.

Experimental Protocols

Synthesis of 2-Thienylacetonitrile

A common method for the preparation of 2-thienylacetonitrile involves a two-step process starting from thiophene.[\[9\]](#)

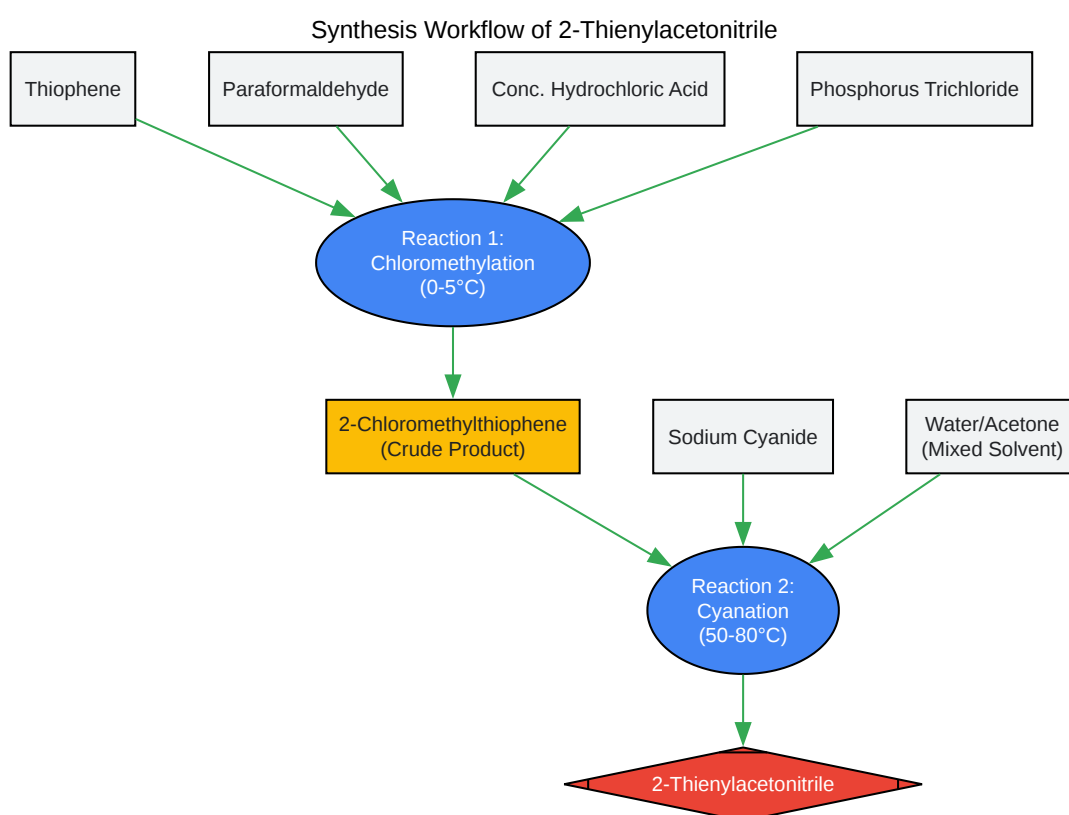
Step 1: Preparation of 2-Chloromethylthiophene

- Reactants: Thiophene, paraformaldehyde, and concentrated hydrochloric acid.[\[9\]](#)
- Procedure:
 - A mixture of paraformaldehyde and concentrated hydrochloric acid is stirred at a low temperature (0-5°C).[\[9\]](#)
 - Thiophene is slowly added dropwise to the mixture over 10-30 minutes.[\[9\]](#)
 - The reaction is kept at this temperature for 1-2 hours after the addition is complete.[\[9\]](#)
 - Phosphorus trichloride is then added dropwise over 1-3 hours while maintaining the temperature at 0-5°C. The addition of phosphorus trichloride increases the concentration of hydrochloric acid, thereby improving the yield.[\[9\]](#)

Step 2: Preparation of 2-Thienylacetonitrile

- Reactants: 2-Chloromethylthiophene (from Step 1) and sodium cyanide.[\[9\]](#)
- Solvent: A mixed solvent of water and acetone is used to increase the solubility of the reactants and act as a phase transfer catalyst.[\[9\]](#)
- Procedure:
 - Solid sodium cyanide is dissolved in water in a reaction vessel.[\[9\]](#)
 - Acetone is added to the solution.[\[9\]](#)

- The crude 2-chloromethylthiophene from the previous step is added dropwise to the sodium cyanide solution while heating to 50-80°C (a specific example mentions 60-65°C). [9]
- The reaction mixture is maintained at this temperature for a few hours (e.g., 3 hours) to ensure the completion of the reaction.[9]



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Caption: Synthesis workflow for 2-thienylacetonitrile from thiophene.

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